

Application Notes and Protocols for 6-methoxy-4-methyl-1H-indole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methoxy-4-methyl-1H-indole

Cat. No.: B1360837

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and potential applications of **6-methoxy-4-methyl-1H-indole** (CAS No. 885521-27-7). The information is intended to guide researchers in the safe and effective use of this compound in a laboratory setting.

Compound Information

Property	Value	Source
CAS Number	885521-27-7	[1]
Molecular Formula	C ₁₀ H ₁₁ NO	[1]
Molecular Weight	161.20 g/mol	[1]
Appearance	Solid, Powder or liquid	[2]
Purity	Typically ≥97%	[2] [3]
Storage Temperature	Room temperature	

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity and stability of **6-methoxy-4-methyl-1H-indole** and ensuring laboratory safety.

2.1. Storage Recommendations

Storage Condition	Recommendation	Rationale
Temperature	Room temperature in a dry, cool, and well-ventilated place.	Prevents thermal degradation.
Atmosphere	Store in a tightly closed container, sealed in dry conditions.	Minimizes contact with moisture and air, which can lead to degradation.
Light	Keep in a dark place.	Protects the compound from light-induced degradation.

Sources:[2][4]

2.2. Personal Protective Equipment (PPE)

When handling **6-methoxy-4-methyl-1H-indole**, appropriate personal protective equipment should be worn to minimize exposure.

PPE	Specification
Eye Protection	Tightly fitting safety goggles.
Hand Protection	Chemical-resistant gloves.
Skin Protection	Laboratory coat and other protective clothing.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

Source:[4]

2.3. Spill and Waste Disposal

In case of a spill, avoid dust formation.[4] Sweep up the material and place it in a suitable container for disposal.[4] Dispose of waste in accordance with local, state, and federal regulations.

Application Notes

Indole derivatives are significant scaffolds in medicinal chemistry due to their presence in numerous biologically active compounds.^[5] **6-methoxy-4-methyl-1H-indole**, with its substituted indole core, is a valuable intermediate for the synthesis of more complex molecules in drug discovery programs.^{[2][5]}

3.1. Role in Drug Discovery

Methoxy-substituted indoles are key intermediates in the development of various therapeutic agents. While specific applications for **6-methoxy-4-methyl-1H-indole** are not extensively documented in publicly available literature, its structural motifs are found in compounds targeting:

- Oncology: As precursors to inhibitors of enzymes like EZH2, which are implicated in certain cancers.^[6]
- Metabolic Diseases: As a building block for farnesoid X receptor (FXR) agonists, which have potential in treating dyslipidemia.^[5]

3.2. Synthetic Utility

The indole nucleus is electron-rich and amenable to various chemical transformations. The methoxy and methyl groups on the benzene ring of **6-methoxy-4-methyl-1H-indole** influence its reactivity in electrophilic substitution and other reactions, allowing for regioselective functionalization.

Experimental Protocols

The following are general protocols that can be adapted for the use of **6-methoxy-4-methyl-1H-indole** as a synthetic intermediate. Researchers should optimize these protocols for their specific applications.

4.1. Protocol 1: N-Alkylation of **6-methoxy-4-methyl-1H-indole**

This protocol describes the addition of an alkyl group to the nitrogen of the indole ring, a common step in modifying the properties of indole-based compounds.

Materials:

- **6-methoxy-4-methyl-1H-indole**
- Anhydrous N,N-dimethylformamide (DMF)
- Sodium hydride (NaH)
- Alkyl halide (e.g., methyl iodide, benzyl bromide)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Ethyl acetate
- Brine

Procedure:

- Dissolve **6-methoxy-4-methyl-1H-indole** (1.0 eq) in anhydrous DMF in a round-bottom flask under an inert atmosphere (e.g., argon).
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride (1.2 eq) portion-wise to the solution.
- Stir the mixture at 0 °C for 30 minutes.
- Add the alkyl halide (1.1 eq) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC).
- Quench the reaction by slowly adding saturated aqueous NH₄Cl.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography.

4.2. Protocol 2: Vilsmeier-Haack Formylation of **6-methoxy-4-methyl-1H-indole**

This protocol introduces a formyl group at the C3 position of the indole, a versatile handle for further synthetic transformations.

Materials:

- **6-methoxy-4-methyl-1H-indole**
- Anhydrous N,N-dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃)
- Ice
- Aqueous sodium hydroxide (NaOH)

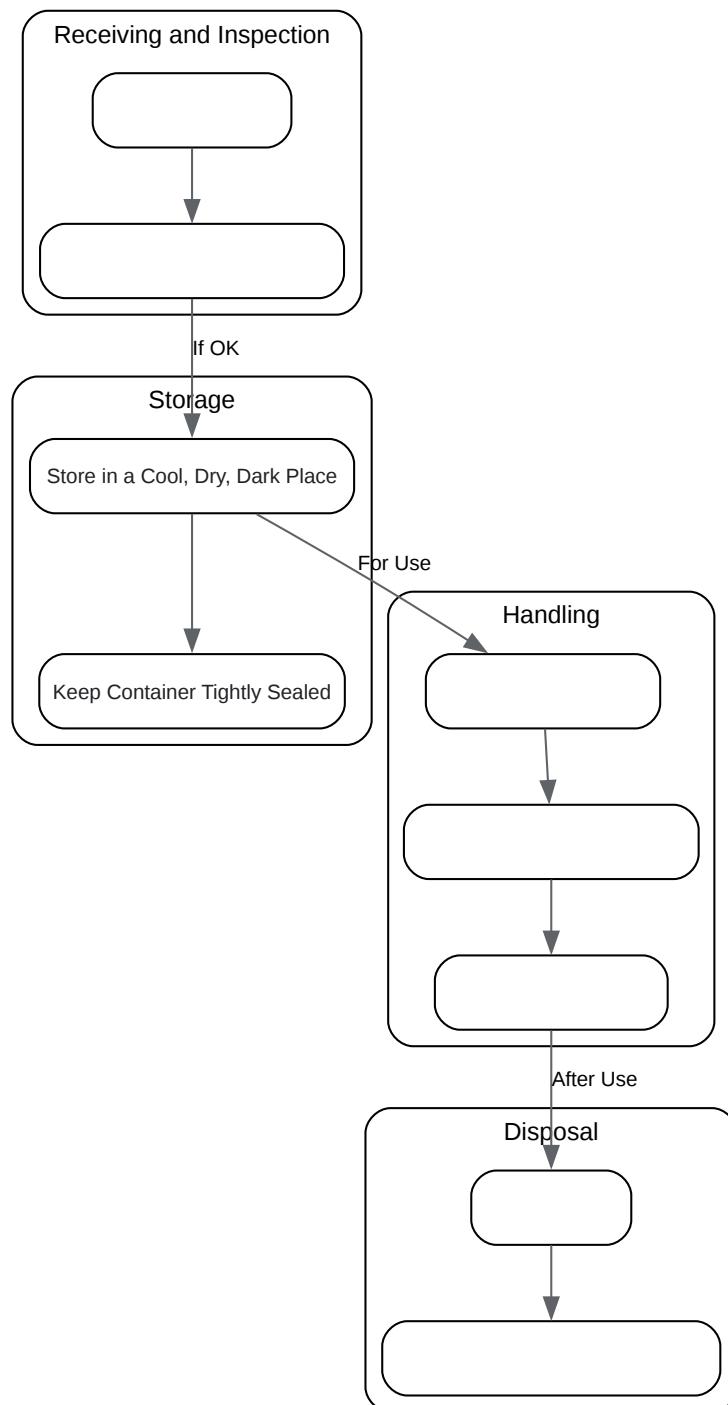
Procedure:

- In a flask under an inert atmosphere, cool anhydrous DMF to 0 °C.
- Slowly add phosphorus oxychloride (1.5 eq) dropwise, maintaining the temperature below 5 °C to form the Vilsmeier reagent.
- In a separate flask, dissolve **6-methoxy-4-methyl-1H-indole** (1.0 eq) in anhydrous DMF.
- Add the indole solution dropwise to the Vilsmeier reagent at 0 °C.
- Allow the reaction to stir at room temperature for 2-4 hours.
- Pour the reaction mixture onto crushed ice and basify with aqueous NaOH.
- The product may precipitate out of solution and can be collected by filtration, or the aqueous layer can be extracted with an organic solvent.
- Purify the crude product by recrystallization or column chromatography.

Visualizations

5.1. Handling and Storage Workflow

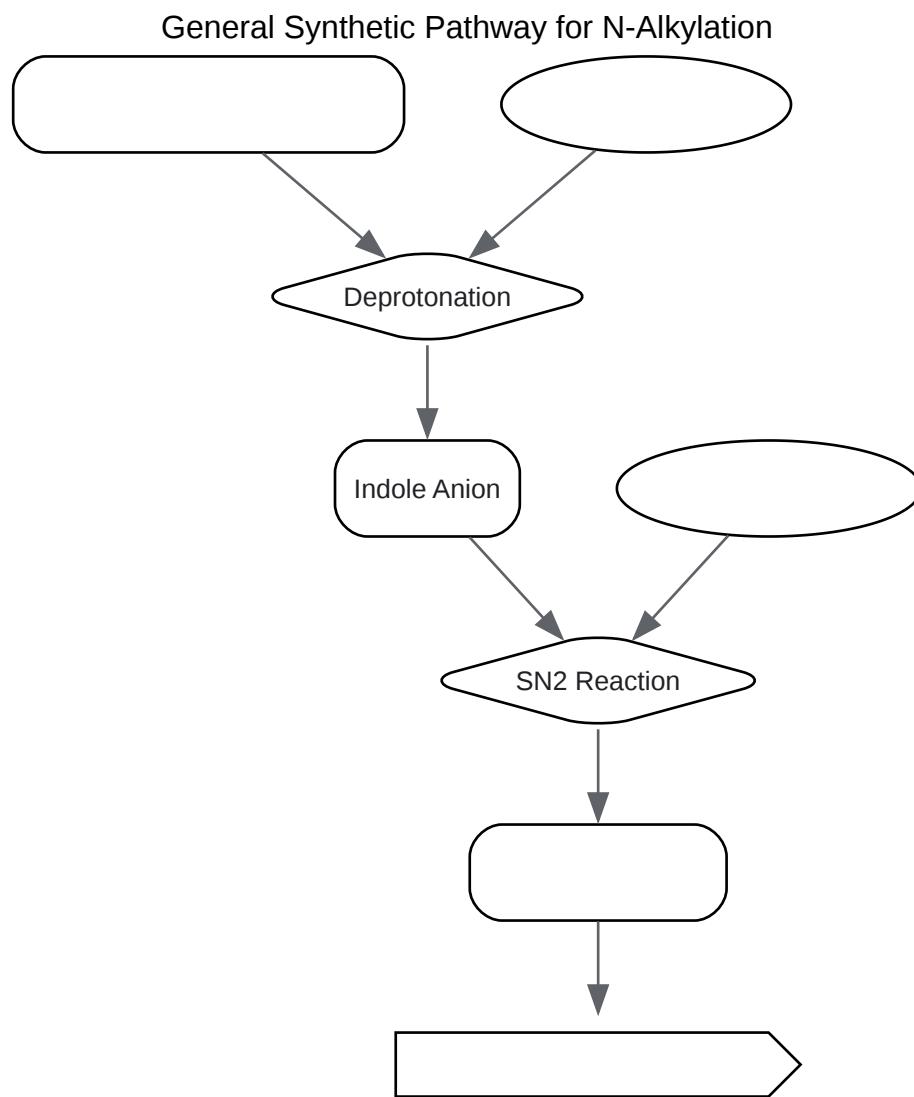
Workflow for Handling and Storage of 6-methoxy-4-methyl-1H-indole



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Caption: Workflow for the safe handling and appropriate storage of **6-methoxy-4-methyl-1H-indole**.

5.2. Synthetic Pathway: N-Alkylation

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Caption: A representative reaction pathway for the N-alkylation of **6-methoxy-4-methyl-1H-indole**.

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